

# Mogroside III-A1 chemical structure and properties

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## Compound of Interest

Compound Name: Mogroside III-A1

Cat. No.: B8086854

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## Mogroside III-A1: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Mogroside III-A1**, a principal bioactive constituent of the monk fruit (*Siraitia grosvenorii*), is a cucurbitane-type triterpenoid glycoside attracting significant interest for its potential therapeutic applications. This document provides an in-depth technical overview of **Mogroside III-A1**, encompassing its chemical structure, physicochemical properties, biological activities, and the underlying molecular mechanisms. Detailed experimental protocols for its isolation, purification, and key biological assays are presented to facilitate further research and development.

### Chemical Structure and Identification

**Mogroside III-A1** is a complex triterpenoid glycoside. Its structure consists of a mogrol aglycone backbone to which glucose moieties are attached.

Chemical Identifiers

| Identifier    | Value  |
|---------------|--|
| IUPAC Name    | (3R,4S,5S,6R)-2-[[[(2R,3S,4S,5R,6S)-6-[(3R,6R)-6-[(3S,8S,9R,10R,11R,13R,14S)-3,11-dihydroxy-4,4,9,13,14-pentamethyl-2,3,7,8,10,11,12,15,16,17-decahydro-1H-cyclopenta[a]phenanthren-17-yl]-2-hydroxy-2-methylheptan-3-yl]oxy-3,4-dihydroxy-5-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxyoxan-2-yl]methoxy]-6-(hydroxymethyl)oxane-3,4,5-triol[1] |
| SMILES String | C--INVALID-LINK--(C)O)O[C@H]1--INVALID-LINK--COC2--INVALID-LINK--CO)O)O)O)O)O)O[C@H]3--INVALID-LINK--CO)O)O)O">C@HC4CC[C@@]5([C@@]4(C--INVALID-LINK--C)O)C">C@HO)C)C   |

| InChIKey | DDDXYRAMQRPDO-MQMWZZRVSA-N |

## Physicochemical Properties

A summary of the known physicochemical properties of **Mogroside III-A1** is provided below.

| Property          | Value                       | Source |
|-------------------|-----------------------------|--------|
| Molecular Formula | C48H82O19                   | [1]    |
| Molecular Weight  | 963.15 g/mol                | [2]    |
| Appearance        | White to off-white solid    | [3]    |
| Solubility        | Soluble in DMSO (100 mg/mL) | [3]    |
| Storage           | Store at -15°C to -20°C     | [2][4] |

## Spectroscopic Data

## Nuclear Magnetic Resonance (NMR) Spectroscopy

The complete  $^1\text{H}$  and  $^{13}\text{C}$  NMR assignments for **Mogroside III-A1** have been elucidated, providing a definitive structural fingerprint.

$^1\text{H}$  and  $^{13}\text{C}$  NMR Chemical Shifts (in  $\text{CD}_3\text{OD}$ )

| Position | <sup>13</sup> C (ppm) | <sup>1</sup> H (ppm)      |
|----------|-----------------------|---------------------------|
| Aglycone |                       |                           |
| 1        | 39.9                  | 1.05 (m), 1.65 (m)        |
| 2        | 28.1                  | 1.85 (m), 2.05 (m)        |
| 3        | 91.1                  | 3.35 (dd, J=11.5, 4.5 Hz) |
| 4        | 39.9                  | -                         |
| 5        | 53.1                  | 1.00 (m)                  |
| 6        | 20.1                  | 2.35 (m)                  |
| 7        | 122.0                 | 5.65 (d, J=5.5 Hz)        |
| 8        | 134.9                 | -                         |
| 9        | 50.1                  | 1.80 (m)                  |
| 10       | 38.1                  | 1.10 (m)                  |
| 11       | 69.1                  | 4.25 (dd, J=10.0, 5.0 Hz) |
| 12       | 49.9                  | 1.50 (m), 1.95 (m)        |
| 13       | 48.9                  | 1.75 (m)                  |
| 14       | 52.1                  | -                         |
| 15       | 32.1                  | 1.25 (m), 1.90 (m)        |
| 16       | 29.1                  | 1.45 (m), 2.10 (m)        |
| 17       | 62.1                  | 3.80 (m)                  |
| 18       | 17.1                  | 0.85 (s)                  |
| 19       | 29.9                  | 1.20 (s)                  |
| 20       | 36.1                  | 2.15 (m)                  |
| 21       | 22.1                  | 1.05 (d, J=7.0 Hz)        |
| 22       | 35.1                  | 1.60 (m)                  |

|                         |       |                    |
|-------------------------|-------|--------------------|
| 23                      | 28.1  | 1.40 (m)           |
| 24                      | 85.1  | 3.95 (m)           |
| 25                      | 72.1  | -                  |
| 26                      | 26.1  | 1.25 (s)           |
| 27                      | 25.1  | 1.30 (s)           |
| 28                      | 28.9  | 1.15 (s)           |
| 29                      | 16.9  | 0.90 (s)           |
| 30                      | 16.1  | 0.80 (s)           |
| Inner Glucose (Glc I)   |       |                    |
| 1'                      | 105.1 | 4.50 (d, J=7.5 Hz) |
| 2'                      | 75.1  | 3.30 (m)           |
| 3'                      | 78.1  | 3.45 (m)           |
| 4'                      | 71.9  | 3.25 (m)           |
| 5'                      | 78.1  | 3.40 (m)           |
| 6'                      | 69.9  | 3.75 (m), 3.90 (m) |
| Outer Glucose (Glc II)  |       |                    |
| 1"                      | 104.9 | 4.45 (d, J=8.0 Hz) |
| 2"                      | 75.1  | 3.30 (m)           |
| 3"                      | 78.1  | 3.45 (m)           |
| 4"                      | 71.9  | 3.25 (m)           |
| 5"                      | 78.1  | 3.40 (m)           |
| 6"                      | 63.1  | 3.70 (m), 3.85 (m) |
| Outer Glucose (Glc III) |       |                    |
| 1'''                    | 104.9 | 4.40 (d, J=7.5 Hz) |

|    |      |                    |
|----|------|--------------------|
| 2" | 75.1 | 3.30 (m)           |
| 3" | 78.1 | 3.45 (m)           |
| 4" | 71.9 | 3.25 (m)           |
| 5" | 78.1 | 3.40 (m)           |
| 6" | 63.1 | 3.70 (m), 3.85 (m) |

## Mass Spectrometry (MS)

High-resolution mass spectrometry provides accurate mass data for the confirmation of the molecular formula of **Mogroside III-A1**.

| MS Technique | Ionization Mode | Observed m/z                | Deduced Formula |
|--------------|-----------------|-----------------------------|-----------------|
| ESI-TOF      | Negative        | [M-H] <sup>-</sup> 961.5316 | C48H81O19       |

## Biological Activities and Signaling Pathways

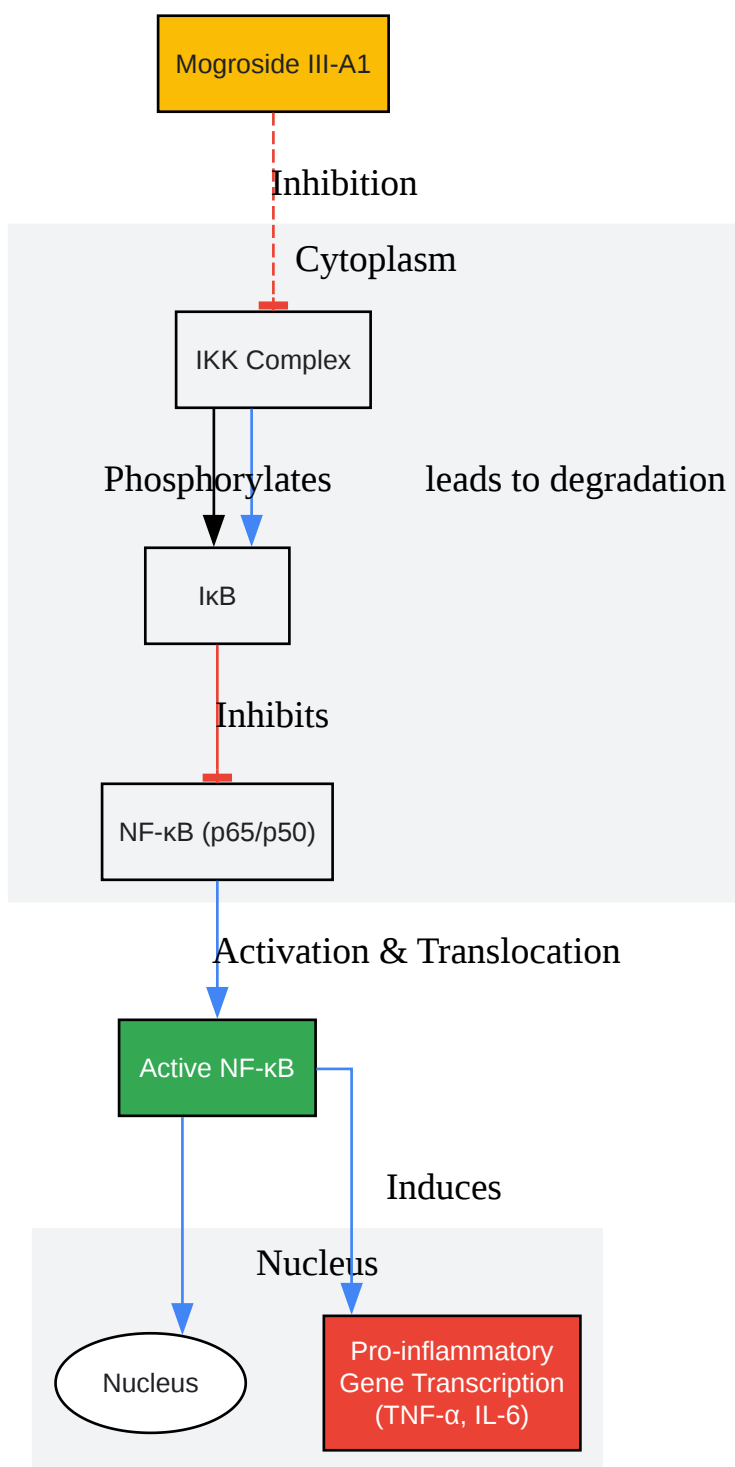
**Mogroside III-A1** exhibits a range of biological activities, positioning it as a promising candidate for drug development.[2][5] These activities are primarily attributed to its antioxidant, anti-inflammatory, and antidiabetic properties.

### Antioxidant Activity

Mogrosides, including **Mogroside III-A1**, have demonstrated significant antioxidant effects.[2] They are capable of scavenging reactive oxygen species (ROS), thereby mitigating cellular damage caused by oxidative stress.

### Anti-inflammatory Activity via NF-κB Signaling

The anti-inflammatory effects of mogrosides are linked to the inhibition of the Nuclear Factor-kappa B (NF-κB) signaling pathway.[6] By suppressing the activation of NF-κB, **Mogroside III-A1** can potentially reduce the expression of pro-inflammatory cytokines such as TNF-α and IL-6.[6]

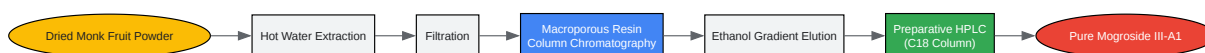
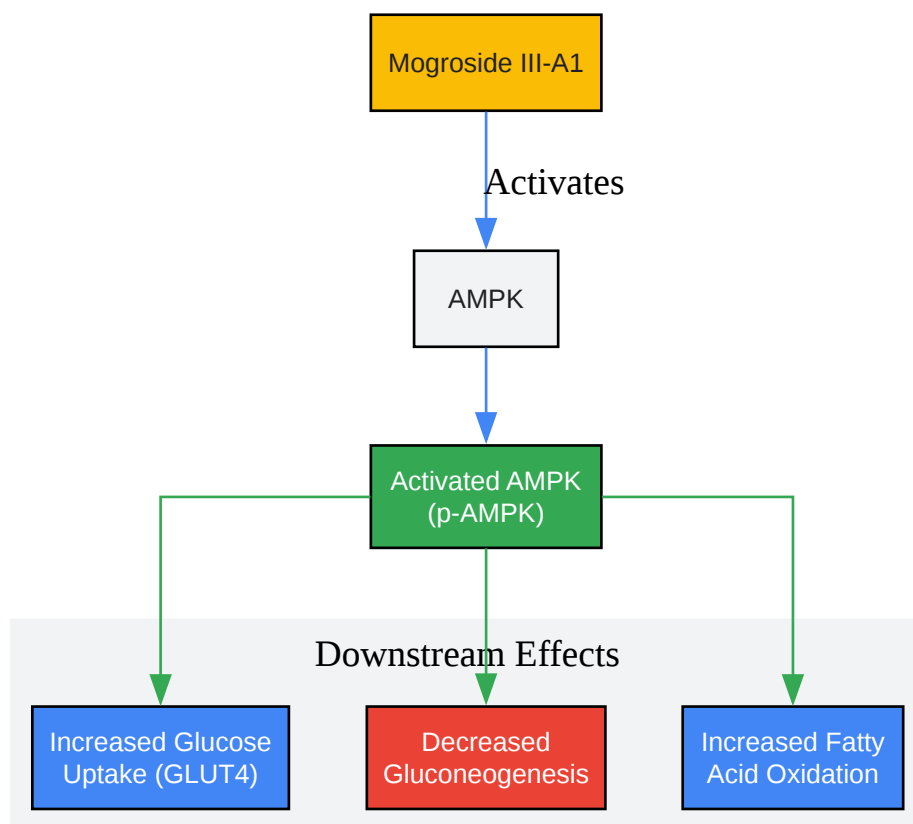


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Inhibition of the NF-κB Signaling Pathway by **Mogroside III-A1**.

## Antidiabetic Activity via AMPK Activation

Mogrosides have been shown to exert antidiabetic effects through the activation of AMP-activated protein kinase (AMPK), a key regulator of cellular energy homeostasis.[7] Activation of AMPK by **Mogroside III-A1** can lead to improved glucose uptake and reduced gluconeogenesis.



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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)